Analytical methods for 2-(3-Methoxy-propoxy)-3-methyl-phenylamine characterization

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Compound of Interest

Compound Name:	*2-(3-Methoxy-propoxy)-3-methyl-phenylamine*
Cat. No.:	*B7974096*

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Application Note: Advanced Analytical Characterization of **2-(3-Methoxy-propoxy)-3-methyl-phenylamine**

Executive Overview

2-(3-Methoxy-propoxy)-3-methyl-phenylamine (also referred to as 2-(3-methoxypropoxy)-3-methylaniline; Chemical Formula: $C_{11}H_{17}NO_2$, MW: 195.26 g/mol) is a highly functionalized aniline derivative frequently utilized as a critical intermediate in active pharmaceutical ingredient (API) synthesis. Its structural architecture—comprising a primary aromatic amine, an ortho-substituted flexible ether linkage, and a meta-methyl group—presents distinct analytical challenges. The electron-donating nature of the methoxypropoxy group increases the electron density of the aromatic core, rendering it susceptible to oxidative degradation. Concurrently, the basic primary amine is highly prone to secondary interactions during reversed-phase liquid chromatography (RP-HPLC).

This application note provides a comprehensive, self-validating analytical framework for the structural elucidation and purity profiling of this compound, designed in accordance with modern compendial standards.

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Chromatographic Causality & Methodological Design

When analyzing basic compounds via RP-HPLC, peak tailing is a ubiquitous challenge that compromises resolution and quantitation accuracy. This phenomenon is primarily driven by secondary ion-exchange interactions between the positively charged amine (which becomes protonated at typical mobile phase pH levels) and acidic, unendcapped silanols on the silica stationary phase[1].

To engineer a robust, self-validating method, our protocol employs a dual-pronged mitigation strategy:

- Thermodynamic Control (pH Adjustment): Utilizing a low-pH mobile phase (0.1% Formic Acid, pH ~2.7) ensures the basic aniline nitrogen is fully protonated while simultaneously suppressing the ionization of residual surface silanols (pKa ~ 3.5–4.5), thereby neutralizing the electrostatic attraction[2].

- Kinetic Control (Stationary Phase Selection): Employing a base-deactivated, superficially porous particle (SPP) column minimizes diffusion path lengths and sterically shields the silica backbone from the analyte, yielding sharp, symmetrical peaks[2].

Furthermore, recent revisions to USP General Chapter <621> permit specific adjustments to gradient conditions, flow rates, and column dimensions. This allows laboratories to modernize traditional methods to UHPLC platforms—drastically reducing solvent consumption and run times—without requiring a full, resource-intensive revalidation[3]. All subsequent validation parameters (Accuracy, Precision, Specificity) are structured to adhere to the rigorous lifecycle standards set forth by the ICH Q2(R2) guidelines[4].

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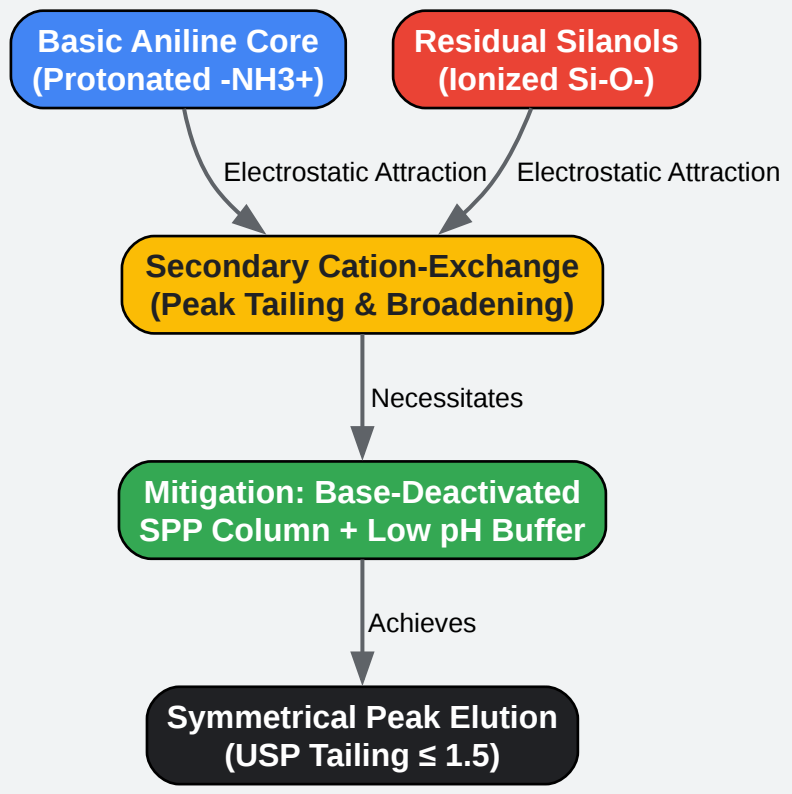

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Fig 1. Mechanism of peak tailing for basic amines and the corresponding mitigation strategy.

Protocol I: High-Resolution Structural Elucidation (NMR & HRMS)

To definitively confirm the regiochemistry and exact mass of the 1,2,3-trisubstituted aromatic system, a combination of High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy is required.

Step-by-Step Methodology

- Sample Preparation: Weigh exactly 5.0 mg of the analyte and dissolve in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v TMS for NMR analysis. For HRMS, prepare a 1 µg/mL dilution in 50:50 Methanol:Water containing 0.1% Formic Acid.

- HRMS Acquisition: Inject 2 µL into a Q-TOF mass spectrometer operating in Positive Electrospray Ionization (ESI+) mode. Set the capillary voltage to 3.0 kV and the desolvation

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temperature to 350°C.

- NMR Acquisition: Acquire ^{1}H-NMR (400 MHz) and ^{13}C-NMR (100 MHz) spectra at 298 K. Utilize a relaxation delay (D1) of 2.0 seconds and 16 scans for ^{1}H-NMR to ensure accurate integration of the sterically hindered protons.

Quantitative Data Summary: Expected Structural Signatures

Analytical Technique	Parameter / Assignment	Expected Value / Multiplicity	Diagnostic Significance
HRMS (ESI+)	$[M+H]^+$ Exact Mass	196.1332 m/z (± 2 ppm)	Confirms elemental composition ($C_{11}H_{18}NO_2^+$).
^{1}H-NMR ($CDCl_3$)	Aromatic C5-H	~6.90 ppm (triplet, 1H)	Confirms 1,2,3-trisubstitution pattern.
^{1}H-NMR ($CDCl_3$)	Aromatic C4-H, C6-H	~6.60 - 6.75 ppm (doublets, 2H)	Ortho/para coupling to the amine and methyl groups.
^{1}H-NMR ($CDCl_3$)	Primary Amine ($-NH_2$)	~3.80 ppm (broad singlet, 2H)	Readily exchanges with D_2O; confirms basic center.
^{1}H-NMR ($CDCl_3$)	Methoxypropoxy ($-OCH_2$)	~3.95 ppm (triplet, 2H)	Confirms ether linkage adjacent to the aromatic ring.
^{1}H-NMR ($CDCl_3$)	Aryl-Methyl ($-CH_3$)	~2.25 ppm (singlet, 3H)	Confirms the meta-methyl substitution.

Protocol II: Chromatographic Purity Assessment (UHPLC-PDA-MS)

This protocol leverages modern UHPLC capabilities to assess the purity of the compound while maintaining strict adherence to USP <621> system suitability requirements.

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Fig 2. End-to-end UHPLC-PDA-MS analytical workflow for robust purity profiling.

Step-by-Step Methodology

- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water (v/v). Filter through a 0.2 µm PTFE membrane.
  - Mobile Phase B: 0.1% Formic Acid in LC-MS grade Acetonitrile (v/v).
- Column Equilibration: Install a base-deactivated SPP C18 column (e.g., 2.1 x 100 mm, 2.7 µm). Equilibrate at 5% B for 10 column volumes until the baseline is stable.
- Gradient Program:
  - 0.0 - 1.0 min: 5% B (Isocratic hold to focus the polar amine)
  - 1.0 - 7.0 min: 5% B → 95% B (Linear gradient for impurity elution)
  - 7.0 - 8.5 min: 95% B (Column wash)
  - 8.5 - 10.0 min: 5% B (Re-equilibration)
- Instrument Parameters: Set flow rate to 0.45 mL/min and column compartment temperature to 40°C to lower mobile phase viscosity and improve mass transfer kinetics.
- Detection: Set the Photodiode Array (PDA) detector to extract at 210 nm (universal absorbance) and 254 nm (aromatic ring). Route the flow to the MS detector (Scan range: 100-800 m/z).

Self-Validating System Suitability Criteria

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To ensure the method is fit-for-purpose and compliant with ICH Q2(R2) guidelines[4], the following system suitability parameters must be met prior to sample analysis:

Parameter	USP <621> Requirement	Target for 2-(3-Methoxy-propoxy)-3-methyl-phenylamine	Corrective Action if Failed
Tailing Factor (T)	≤ 2.0	≤ 1.5	Verify mobile phase pH is < 3.0; replace column if degraded.
Resolution (Rs)	> 1.5	> 2.0 (from nearest impurity)	Adjust gradient slope; check for column voiding.
Injection Precision	≤ 2.0% RSD	≤ 1.0% RSD (n=6 injections)	Purge autosampler wash solvents; check for micro-leaks.
Theoretical Plates (N)	> 2000	> 15,000	Reduce extra-column volume; ensure proper ferrule seating.

References

- MasterControl / European Medicines Agency. "ICH Q2 (R2) Validation of Analytical Procedures".
- Agilent Technologies. "Revisions per USP 621 - Guide to Method Modernization".
- ACE / Advanced Chromatography Technologies. "Reversed-Phase HPLC of Basic Compounds: Solving Peak Tailing Problems".
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